

"Tetrakis(1-methoxy-2-propoxy)silane" molecular structure

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Compound of Interest

Compound Name: *Tetrakis(1-methoxy-2-propoxy)silane*

Cat. No.: *B101333*

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An In-Depth Technical Guide to **Tetrakis(1-methoxy-2-propoxy)silane** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tetrakis(1-methoxy-2-propoxy)silane**, including its molecular structure, physicochemical properties, synthesis, and potential applications relevant to scientific research and development.

Molecular Structure and Properties

Tetrakis(1-methoxy-2-propoxy)silane is a silicate ester characterized by a central silicon atom bonded to four 1-methoxy-2-propoxy groups.

Chemical Identifiers and Properties

Property	Value	Reference
CAS Number	18407-95-9	[1][2]
Molecular Formula	C ₁₆ H ₃₆ O ₈ Si	[1]
Molecular Weight	384.54 g/mol	[1]
Physical State	Liquid	[3]
Appearance	Clear liquid	[3]
Melting Point	< 0 °C	[3]
Boiling Point	350.2 ± 42.0 °C at 760 mmHg	[3]
Density	1.0 ± 0.1 g/cm ³	[3]
Flash Point	141.7 ± 28.3 °C	[3]

Synthesis of Tetrakis(alkoxy)silanes

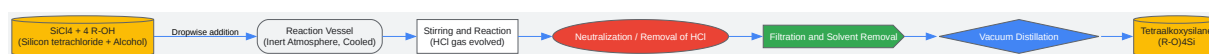
While a specific, detailed experimental protocol for the synthesis of **Tetrakis(1-methoxy-2-propoxy)silane** is not readily available in the cited literature, a general method for the synthesis of tetraalkoxysilanes involves the reaction of silicon tetrachloride with the corresponding alcohol.

General Experimental Protocol: Alcoholysis of Silicon Tetrachloride

This protocol describes a generalized procedure for synthesizing a tetraalkoxysilane.

- **Reaction Setup:** A reaction flask equipped with a dropping funnel, a condenser, and a mechanical stirrer is charged with an excess of the desired alcohol (in this case, 1-methoxy-2-propanol) and an inert solvent such as toluene. The setup should be under a dry, inert atmosphere (e.g., nitrogen or argon).
- **Addition of Reactant:** Silicon tetrachloride (SiCl₄) is added dropwise to the alcohol solution. The reaction is exothermic, and the temperature should be controlled, typically by cooling the reaction vessel in an ice bath.

- **Reaction and Neutralization:** After the addition is complete, the reaction mixture is stirred at room temperature or with gentle heating to ensure the reaction goes to completion. The hydrogen chloride (HCl) gas generated during the reaction is typically removed by bubbling a stream of dry nitrogen through the mixture or can be neutralized by the addition of a base like pyridine.
- **Workup and Purification:** The reaction mixture is filtered to remove any precipitated salts. The solvent and any excess alcohol are removed under reduced pressure. The resulting crude product is then purified by fractional distillation under vacuum to yield the pure tetraalkoxysilane.



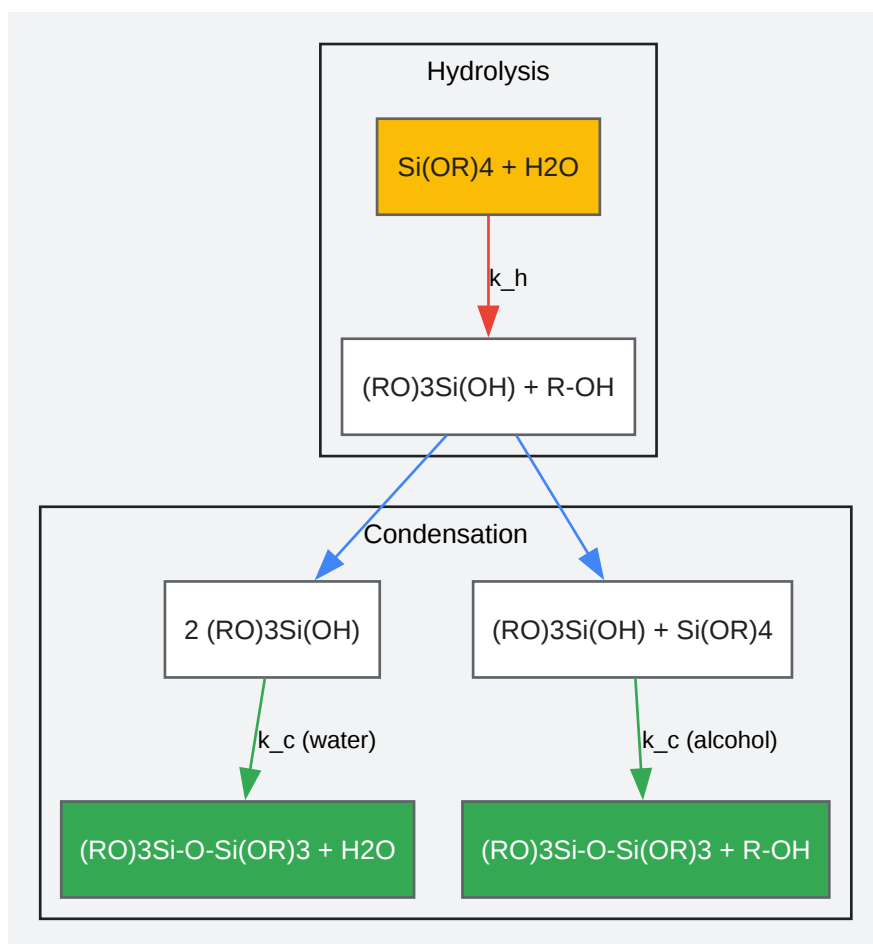
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Figure 1. Generalized workflow for the synthesis of tetraalkoxysilanes.

Key Reactions: Hydrolysis and Condensation

Tetrakis(1-methoxy-2-propoxy)silane, like other alkoxy silanes, undergoes hydrolysis and condensation reactions, which are fundamental to its applications, particularly in materials science. These reactions are the basis of the sol-gel process.

- **Hydrolysis:** The alkoxy groups (-OR) are replaced with hydroxyl groups (-OH) upon reaction with water.
- **Condensation:** The resulting silanol groups (-Si-OH) react with each other or with other alkoxy groups to form siloxane bridges (-Si-O-Si-).



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Figure 2. Key hydrolysis and condensation reactions of tetraalkoxysilanes.

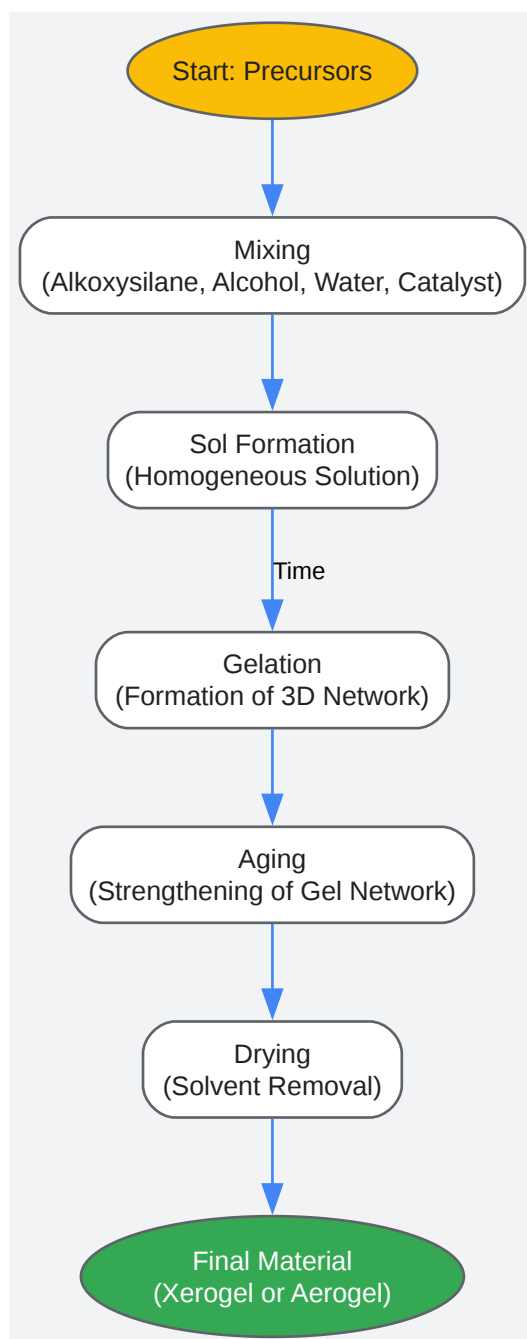
Potential Applications and Experimental Protocols

While specific applications for **Tetrakis(1-methoxy-2-propoxy)silane** are not detailed in the provided search results, its structure suggests its utility as a precursor in the sol-gel process for creating silica-based materials and as a crosslinking agent.^{[4][5]} Such materials have applications in coatings, composites, and as matrices for functional molecules. For drug development professionals, this could be relevant for creating drug delivery systems or biocompatible coatings.

Experimental Protocol: Preparation of a Silica Gel via a Sol-Gel Method

This protocol provides a general procedure for using a tetraalkoxysilane like **Tetrakis(1-methoxy-2-propoxy)silane** to prepare a silica gel.

- **Sol Preparation:** In a suitable container, the tetraalkoxysilane is mixed with an alcohol (e.g., ethanol or isopropanol) and water. The alcohol acts as a co-solvent to homogenize the otherwise immiscible alkoxysilane and water.
- **Catalysis:** An acid (e.g., HCl) or a base (e.g., NH₄OH) is added as a catalyst to control the rates of hydrolysis and condensation.
- **Gelation:** The solution (the "sol") is left to stand. Over time, the hydrolysis and condensation reactions lead to the formation of a three-dimensional network of siloxane bonds, resulting in a gelatinous solid (the "gel").
- **Aging:** The gel is aged in its mother liquor for a period of time. During aging, the structure of the gel network strengthens.
- **Drying:** The solvent is removed from the gel. Depending on the drying method (e.g., simple evaporation, supercritical drying), the final material can be a dense xerogel or a porous aerogel.



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Figure 3. Workflow of a typical sol-gel process using a tetraalkoxysilane precursor.

Safety and Handling

Tetrakis(1-methoxy-2-propoxy)silane should be handled with care in a well-ventilated area. [3] It may cause skin and eye irritation.[3] In case of contact, rinse the affected area with plenty of water.[3] Personal protective equipment, including gloves and safety goggles, should be

worn.[3] Store in a tightly closed container in a dry, cool, and well-ventilated place, away from heat and oxidizing agents.[3] The material decomposes slowly in contact with moist air or water.[3]

First Aid Measures

Exposure Route	First Aid Measures	Reference
Inhalation	Remove victim to fresh air. If breathing is difficult, give oxygen.	[3]
Skin Contact	Wash off with soap and plenty of water.	[3]
Eye Contact	Rinse with pure water for at least 15 minutes.	[6]
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a doctor or poison control center.	[6]

This document is intended for informational purposes only and should not be used as a substitute for a comprehensive safety data sheet (SDS). Always consult the SDS before handling this chemical.

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